

Spectroscopic and Physicochemical Data of 3-(Oxan-4-yl)aniline: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-(Oxan-4-yl)aniline

Cat. No.: B3089888

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the available spectroscopic and physicochemical data for the compound **3-(Oxan-4-yl)aniline**. The information is compiled from various chemical databases and is intended to serve as a foundational resource for researchers engaged in drug discovery and development, chemical synthesis, and materials science.

Physicochemical Properties

3-(Oxan-4-yl)aniline, with the chemical formula $C_{11}H_{15}NO$, is an organic compound that incorporates both an aniline and a tetrahydropyran moiety.^{[1][2]} Below is a summary of its key physicochemical properties.

Property	Value	Source
CAS Number	1202006-13-0	[2] [3]
Molecular Formula	C ₁₁ H ₁₅ NO	[1] [2]
Molecular Weight	177.24 g/mol	[2]
Monoisotopic Mass	177.11537 Da	[1]
SMILES	<chem>NC1=CC=CC(C2CCOCC2)=C1</chem>	[2]
InChIKey	LRCBWZYCGVEGAR-UHFFFAOYSA-N	[1]
XlogP (predicted)	1.6	[1]
Topological Polar Surface Area (TPSA)	35.25 Å ²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	2	[2]
Rotatable Bonds	1	[2]

Spectroscopic Data

Detailed experimental spectroscopic data for **3-(Oxan-4-yl)aniline** is not widely available in the public domain. The following sections summarize the available predicted and experimental information.

While experimental mass spectra are not readily available, predicted mass-to-charge ratios (m/z) for various adducts of **3-(Oxan-4-yl)aniline** have been calculated and are presented below. These predictions are useful for identifying the compound in mass spectrometry experiments.

Adduct	Predicted m/z
[M+H] ⁺	178.12265
[M+Na] ⁺	200.10459
[M-H] ⁻	176.10809
[M+NH ₄] ⁺	195.14919
[M+K] ⁺	216.07853
[M+H-H ₂ O] ⁺	160.11263
[M+HCOO] ⁻	222.11357
[M+CH ₃ COO] ⁻	236.12922
[M] ⁺	177.11482
Data sourced from PubChem[1]	

Experimental ¹H NMR and ¹³C NMR data for **3-(Oxan-4-yl)aniline** were not found in the surveyed literature. For definitive structural elucidation and confirmation, it is recommended that researchers acquire experimental NMR data.

Experimental IR spectroscopic data for **3-(Oxan-4-yl)aniline** is not available in the provided search results. This analysis would typically be used to identify functional groups present in the molecule, such as the N-H stretches of the aniline amine group and C-O stretches of the oxane ring.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and spectroscopic characterization of **3-(Oxan-4-yl)aniline** are not extensively documented in the available literature. However, a general workflow for the synthesis and analysis of such a compound can be proposed.

The synthesis of **3-(Oxan-4-yl)aniline** would likely involve the coupling of a protected aniline derivative with an oxane-containing building block, followed by deprotection. The

characterization of the final product would follow a standard analytical workflow to confirm its identity and purity.

Caption: General workflow for the synthesis and spectroscopic characterization of a chemical compound.

This generalized workflow highlights the key stages from starting materials to the fully characterized final product. The synthesis phase involves the chemical reaction followed by work-up and purification. The purified compound is then subjected to various spectroscopic analyses, including Mass Spectrometry, NMR, and IR, to confirm its structure and purity. The final step involves the analysis and interpretation of this data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 3-(oxan-4-yl)aniline (C₁₁H₁₅NO) [pubchemlite.lcsb.uni.lu]
- 2. chemscene.com [chemscene.com]
- 3. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Spectroscopic and Physicochemical Data of 3-(Oxan-4-yl)aniline: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3089888#spectroscopic-data-nmr-ir-ms-of-3-oxan-4-yl-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com